

Solubility Profile of (2,4-diMethylphenyl)(2-nitrophenyl)sulfane: A Technical Guide

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Compound of Interest

Compound Name: (2,4-diMethylphenyl)(2-nitrophenyl)sulfane

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Introduction

(2,4-diMethylphenyl)(2-nitrophenyl)sulfane (CAS No. 1610527-49-5) is a diaryl sulfane derivative that serves as a key reactant in the synthesis and purification of pharmaceutical compounds, particularly in the context of managing potential mutagenic impurities. A thorough understanding of its solubility in various organic solvents is crucial for its effective handling, reaction optimization, and the development of robust purification protocols. This technical guide provides a summary of the available solubility information, a detailed experimental protocol for determining its solubility, and a visual representation of the experimental workflow.

Chemical Properties

Property	Value	Source
CAS Number	1610527-49-5	--INVALID-LINK--
Molecular Formula	C ₁₄ H ₁₃ NO ₂ S	--INVALID-LINK--
Molecular Weight	259.32 g/mol	--INVALID-LINK--
Appearance	Light yellow to yellow solid	-
Predicted Boiling Point	353.9 ± 30.0 °C	-
Predicted Density	1.24 ± 0.1 g/cm ³	-

Solubility Data

Quantitative solubility data for **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** in a range of organic solvents is not readily available in published literature. However, qualitative information indicates its solubility in select polar aprotic and protic solvents.

Solvent	Qualitative Solubility	Source
Methanol	Soluble	--INVALID-LINK--
Dimethyl Sulfoxide (DMSO)	Soluble	--INVALID-LINK--

It is generally anticipated that diaryl sulfanes may exhibit moderate solubility in other common organic solvents, but this needs to be determined experimentally.

Experimental Protocol: Determination of Solubility via the Shake-Flask Method

The following is a detailed protocol for the determination of the equilibrium solubility of **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** in an organic solvent of interest. This method is considered the gold standard for solubility measurements.

1. Materials and Equipment

- (2,4-diMethylphenyl)(2-nitrophenyl)sulfane** (solid, purity >98%)

- Selected organic solvents (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Scintillation vials or glass flasks with screw caps
- Orbital shaker or wrist-action shaker with temperature control
- Syringe filters (e.g., $0.22\ \mu\text{m}$ PTFE)
- Syringes
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer.

2. Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of solid **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** to a pre-weighed scintillation vial or flask. The excess is crucial to ensure that a saturated solution is formed.
 - Record the exact weight of the compound added.
 - Add a known volume of the desired organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a shaker set to a constant temperature (e.g., $25\ ^\circ\text{C}$ or $37\ ^\circ\text{C}$) and agitate for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vial to stand undisturbed for a short period to allow the excess solid to settle.

- Carefully withdraw a sample of the supernatant using a syringe.
- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
- Dilute the filtered sample with a known volume of the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Prepare a series of standard solutions of **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** of known concentrations in the same solvent.
 - Analyze the standard solutions and the diluted sample solution using a validated analytical method (e.g., HPLC-UV or UV-Vis spectrophotometry).
 - Construct a calibration curve by plotting the analytical response (e.g., peak area or absorbance) versus the concentration of the standard solutions.
 - Determine the concentration of the diluted sample from the calibration curve.

3. Calculation of Solubility

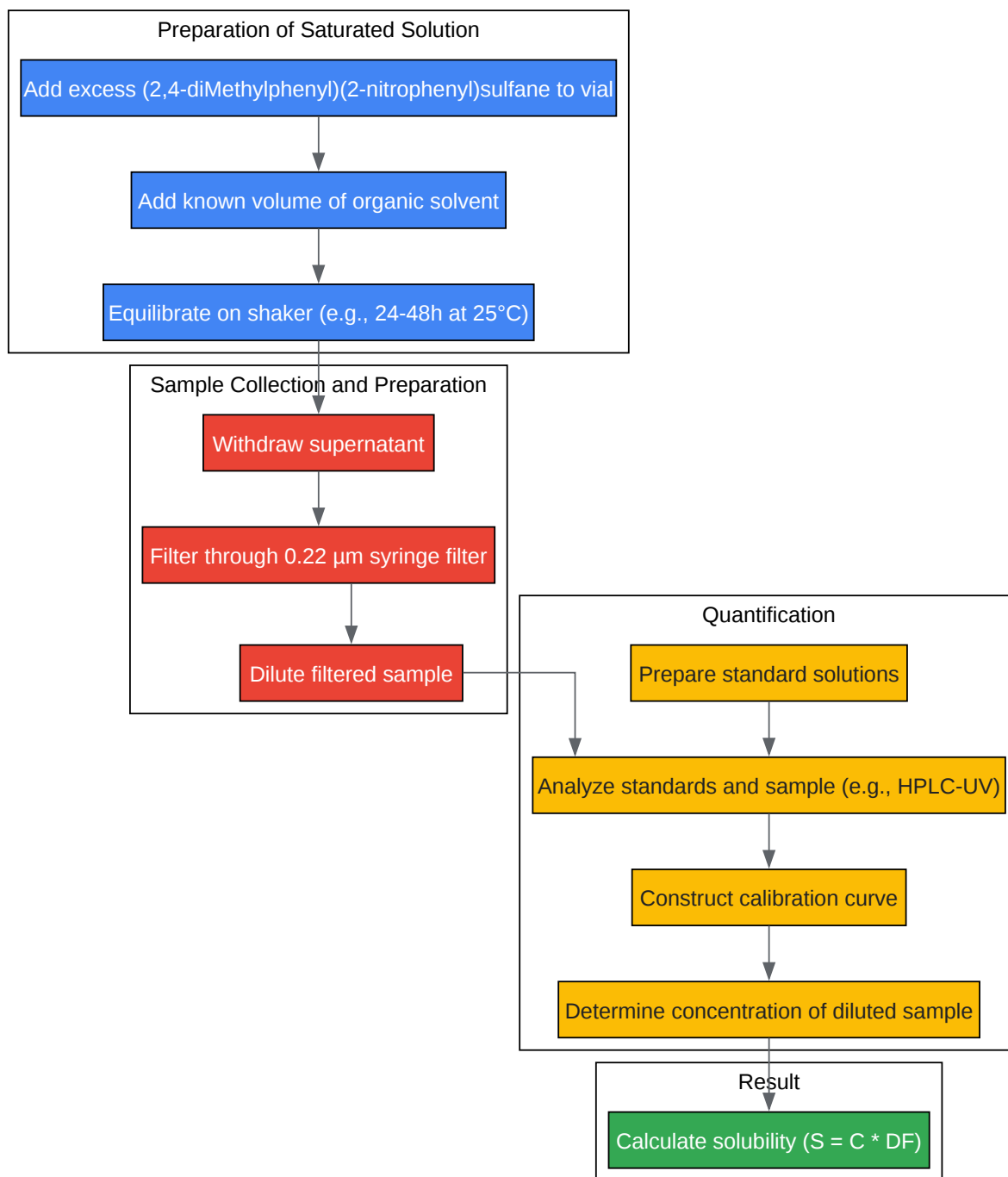
Calculate the solubility (S) using the following formula:

$$S \text{ (g/L)} = C * DF$$

Where:

- C is the concentration of the diluted sample in g/L, determined from the calibration curve.
- DF is the dilution factor.

Experimental Workflow Diagram



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Caption: Experimental workflow for determining the solubility of **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane**.

Conclusion

While quantitative solubility data for **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** remains to be extensively published, this guide provides the foundational knowledge and a robust experimental protocol for its determination. The qualitative solubility in methanol and DMSO suggests its potential solubility in other polar organic solvents. For drug development and process chemistry applications, the experimental determination of its solubility profile across a range of pharmaceutically relevant solvents is highly recommended. The provided shake-flask method offers a reliable means to generate this critical data, enabling informed decisions in process development, formulation, and purification strategies.

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